

Essential Safety and Operational Guidance for Handling 2R,4S-Sacubitril

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Compound of Interest

Compound Name: 2R,4S-Sacubitril

Cat. No.: B3029714

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2R,4S-Sacubitril**. The following procedural guidance outlines operational steps, personal protective equipment (PPE) requirements, and disposal plans to ensure laboratory safety and proper chemical handling.

Personal Protective Equipment (PPE)

Effective protection against exposure to **2R,4S-Sacubitril**, an active pharmaceutical ingredient (API), is critical.^{[1][2][3][4][5]} The following table summarizes the recommended PPE for handling this compound.

Body Part	Personal Protective Equipment	Specifications and Remarks
Respiratory	Respirator	A NIOSH (US) or EN 166 (EU) approved respirator is necessary, especially in cases of poor ventilation or when handling powders to avoid inhalation of dust.[6] A laboratory fume hood or other local exhaust ventilation is recommended.
Hands	Chemical-resistant gloves	Handle with gloves inspected prior to use.[6] Nitrile, latex, or neoprene gloves are commonly used for their durability and chemical resistance.[4]
Eyes	Safety goggles or face shield	Wear tightly fitting safety goggles with side-shields.[6]
Body	Protective clothing	Wear impervious clothing, such as a lab coat or a disposable coverall, to prevent skin contact.[6] For handling highly potent APIs, specialized garments like those made from DuPont™ Tyvek® may be considered for enhanced protection.[2][3]
Feet	Closed-toe shoes	Standard laboratory practice.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for minimizing exposure and contamination risks.

- Preparation:
 - Ensure the work area, preferably a certified chemical fume hood, is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Have spill containment materials readily accessible.
- Donning PPE:
 - Put on protective clothing (lab coat or coverall).
 - Don safety goggles and a face shield if necessary.
 - Wear a respirator as determined by the risk assessment.
 - Finally, put on chemical-resistant gloves.
- Handling **2R,4S-Sacubitril**:
 - Handle the compound within a fume hood to minimize inhalation exposure.
 - Avoid generating dust when working with the solid form.
 - Use appropriate tools (e.g., spatulas, weighing paper) for transferring the substance.
 - Keep containers tightly closed when not in use.
- Doffing PPE:
 - Remove gloves first, avoiding contact with the outside of the glove.
 - Remove the lab coat or coverall by rolling it inside out.
 - Remove safety goggles and respirator.
 - Wash hands thoroughly with soap and water.

Accidental Release and First Aid Measures

Situation	Action
Skin Contact	Immediately wash off with soap and plenty of water.[6] Remove contaminated clothing.
Eye Contact	Rinse with pure water for at least 15 minutes.[6]
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[6][7]
Spill	Evacuate the area. Wear appropriate PPE and avoid breathing dust or vapors.[7] Contain the spill and clean up with an appropriate absorbent material.[7] Collect waste in a sealed container for disposal.

Disposal Plan

Proper disposal of **2R,4S-Sacubitril** and contaminated materials is essential to prevent environmental contamination.

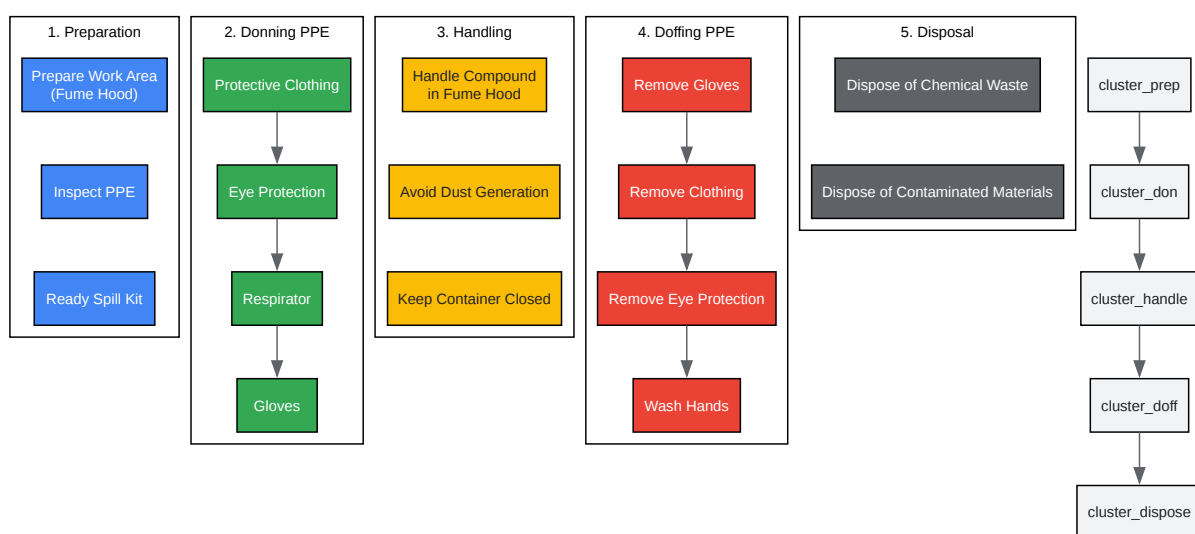
- Chemical Waste: Dispose of **2R,4S-Sacubitril** waste in accordance with federal, state, and local regulations.[7] This may involve incineration in a licensed hazardous material disposal facility.[6][8]
- Contaminated Materials: All disposable PPE (gloves, coveralls), weighing papers, and other materials that have come into contact with the compound should be collected in a sealed, labeled hazardous waste container.
- Packaging: Contaminated packaging should be disposed of in the same manner as the chemical waste itself.[6][8]

Quantitative Data

No specific occupational exposure limits for **2R,4S-Sacubitril** have been established.[8]
Handle as a potentially potent compound and minimize exposure.

Parameter	Value
Occupational Exposure Limit (OEL)	Not available
Toxicity Data	Not available

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2R,4S-Sacubitril**.

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